

UBX-382: A Comparative Analysis of Kinase Cross-Reactivity

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Compound of Interest

Compound Name: UBX-382

Cat. No.: B12377277

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This guide provides an objective comparison of the kinase selectivity of **UBX-382**, a potent and orally active Bruton's tyrosine kinase (BTK) proteolysis-targeting chimera (PROTAC) degrader. Experimental data is presented to support the analysis of its cross-reactivity with other kinases.

UBX-382 is designed to induce the degradation of BTK, a critical component of the B-cell receptor (BCR) signaling pathway, which is a key driver in various B-cell malignancies. As a PROTAC, **UBX-382** functions by forming a ternary complex between BTK and an E3 ubiquitin ligase, leading to the ubiquitination and subsequent proteasomal degradation of BTK.^[1] This mechanism of action is distinct from that of traditional kinase inhibitors, which only block the kinase activity.

Quantitative Analysis of Kinase Degradation

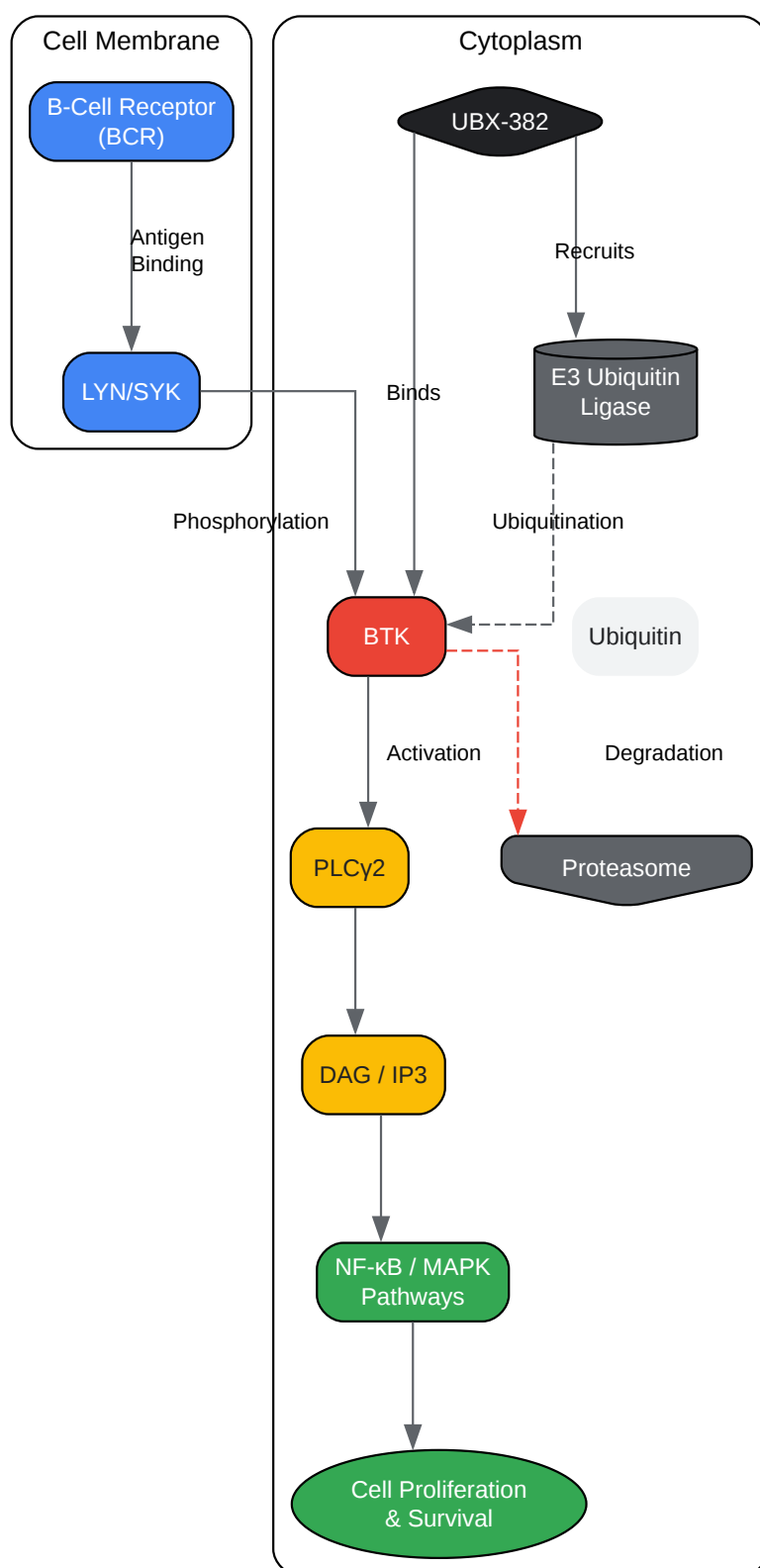
To assess the selectivity of **UBX-382**, a comprehensive proteomic analysis was conducted to identify proteins that are degraded upon treatment with the compound. The results indicate that **UBX-382** is highly selective for BTK. After 4 hours of treatment, the primary kinases identified for degradation were BTK and C-terminal Src kinase (CSK).^[1]

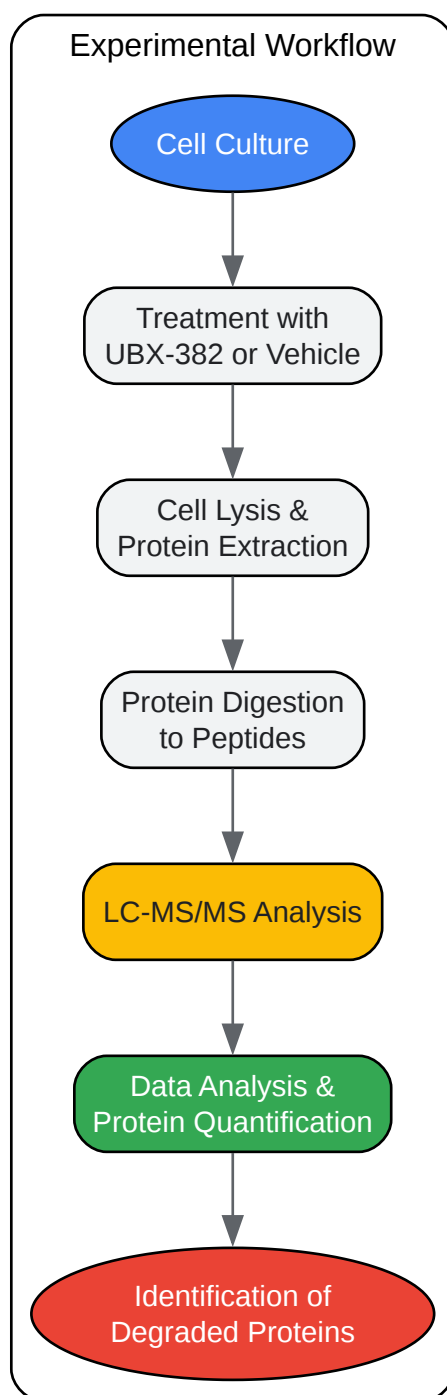
Target Kinase	Description	Extent of Degradation
Bruton's Tyrosine Kinase (BTK)	The intended target of UBX-382, a key regulator of B-cell receptor signaling.	Significant degradation observed. [1]
C-terminal Src Kinase (CSK)	A non-receptor tyrosine kinase that negatively regulates Src-family kinases.	Identified as a secondary kinase degraded by UBX-382. [1]

This focused degradation profile suggests a high degree of selectivity for **UBX-382**, a desirable characteristic for minimizing off-target effects and potential toxicities.

B-Cell Receptor Signaling Pathway and UBX-382 Mechanism

The following diagram illustrates the central role of BTK in the B-cell receptor signaling pathway and the mechanism by which **UBX-382** induces its degradation.





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References

- 1. Orally bioavailable BTK PROTAC active against wild-type and C481 mutant BTKs in human lymphoma CDX mouse models - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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